

Navigating the Safe Disposal of CAY 10465: A Procedural Guide

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Compound of Interest

Compound Name: CAY 10465

Cat. No.: B15603190

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For researchers, scientists, and drug development professionals utilizing **CAY 10465**, a selective and high-affinity aryl hydrocarbon receptor (AhR) agonist, ensuring its proper disposal is a critical component of laboratory safety and regulatory compliance.^[1] While a specific, detailed disposal protocol for **CAY 10465** is not publicly available, the product information strongly advises treating it as a hazardous material.^[2] Therefore, adherence to established guidelines for hazardous chemical waste is mandatory.

It is imperative to obtain and thoroughly review the Safety Data Sheet (SDS) provided by the supplier before handling and disposing of **CAY 10465**.^[2] This document will contain specific information regarding the compound's hazards and the requisite safety precautions.

Core Disposal Procedures

The disposal of **CAY 10465**, whether in its pure solid form, in solution, or as a contaminant on laboratory equipment, must be managed through an approved hazardous waste program. This ensures the safety of laboratory personnel and prevents environmental contamination.

1. Unused or Expired **CAY 10465** (Solid):

- Collection: Place the solid **CAY 10465** in a designated, well-sealed, and clearly labeled hazardous waste container.
- Labeling: The label must include the full chemical name ("**CAY 10465**"), the CAS Number (688348-33-6), and appropriate hazard warnings as indicated in the SDS.^[3]
- Storage: Store the container in a designated satellite accumulation area for hazardous waste, segregated from incompatible materials.
- Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor for pickup and final disposal.

2. **CAY 10465** Solutions (e.g., in DMSO or Ethanol):

- Collection: All solutions containing **CAY 10465** should be collected in a dedicated, leak-proof, and sealed container suitable for liquid hazardous waste.
- Labeling: The waste container label must list all chemical components, including the solvent (e.g., "**CAY 10465** in DMSO") and their estimated concentrations.
- Storage: Store the liquid waste container in a secondary containment tray within a designated hazardous waste accumulation area.
- Disposal: Arrange for collection by your institution's EHS or a licensed waste management provider. Under no circumstances should these solutions be poured down the drain.

3. Contaminated Laboratory Materials:

- Collection: Any items that have come into contact with **CAY 10465**, such as pipette tips, gloves, bench paper, and empty vials, must be considered contaminated solid waste. These items should be collected in a designated, sealed container or a durable, clearly labeled bag.
- Disposal: This contaminated waste must be disposed of through the hazardous waste stream, following the same procedure as for the solid **CAY 10465**.

Quantitative Data for **CAY 10465**

For ease of reference in experimental design and safety assessment, the following table summarizes key quantitative information for **CAY 10465**.

Property	Value
Molecular Weight	317.13 g/mol [3]
Purity	≥98%[2]
Solubility in Organic Solvents	Soluble in ethanol, DMSO, and dimethylformamide (at least 20 mg/ml)[2]
Aqueous Solubility	Sparingly soluble; a 1:1 solution of DMSO:PBS (pH 7.2) yields a solubility of approximately 0.5 mg/ml[2]
Storage (Solid Form)	Stable for at least two years when stored at -20°C[2]
Storage (Aqueous Solution)	Not recommended for storage for more than one day[2]

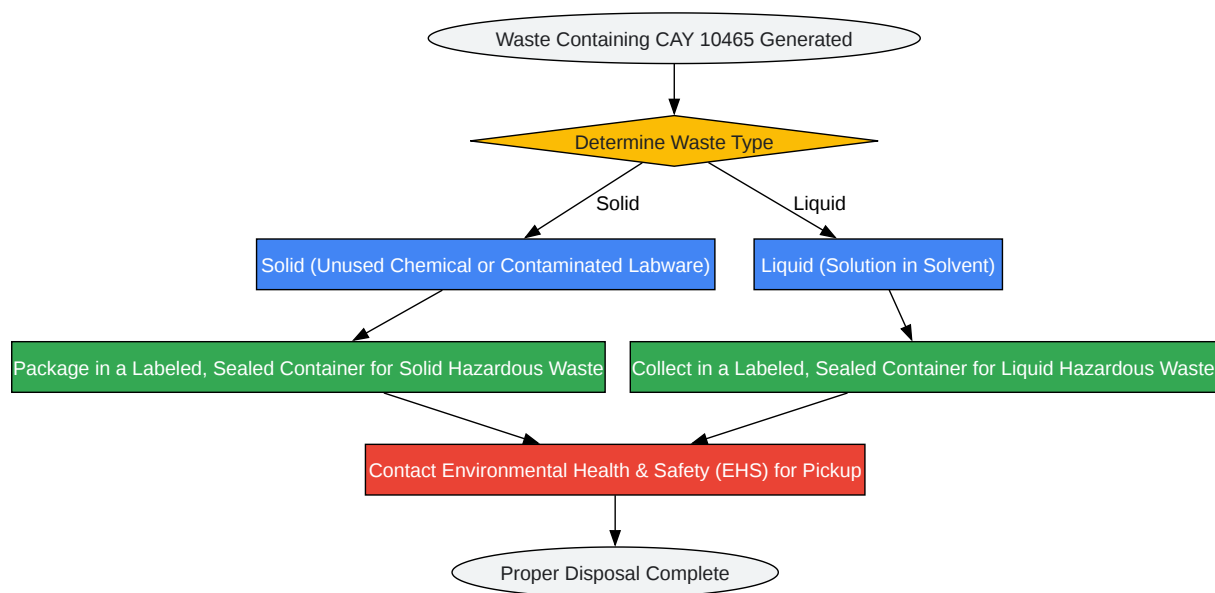
General Experimental Protocol Considerations

Given its function as an AhR agonist, a typical in vitro experimental workflow involving **CAY 10465** would include:

- Stock Solution Preparation: Dissolving the crystalline solid in a suitable organic solvent, such as DMSO, to create a concentrated stock solution.
- Working Solution Preparation: Diluting the stock solution in an appropriate aqueous buffer or cell culture medium to the final desired experimental concentration.
- Application: Introducing the working solution to the biological system (e.g., cell culture).
- Incubation and Analysis: Allowing for an appropriate incubation period before conducting downstream analyses to assess the effects of AhR activation.

Logical Workflow for CAY 10465 Disposal

The following diagram outlines the decision-making process for the safe and compliant disposal of waste generated from the use of **CAY 10465**.



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Caption: Decision workflow for the disposal of **CAY 10465** waste materials.

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